Application Note: Scalable Synthesis of 3-Bromo-4-hydroxy-5-nitrobenzonitrile

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Compound of Interest

Compound Name:	*3-Bromo-4-hydroxy-5-nitrobenzonitrile*
CAS No.:	*1828-58-6*
Cat. No.:	*B185239*

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Abstract & Strategic Overview

This application note details a robust, scalable protocol for the synthesis of **3-Bromo-4-hydroxy-5-nitrobenzonitrile** (CAS 1828-58-6), a critical scaffold in the development of thyroid hormone receptor beta (TRβ) agonists and specific kinase inhibitors.

The synthesis of multi-substituted phenol derivatives presents a classic regioselectivity challenge. Direct halogenation of 4-hydroxybenzonitrile often leads to over-bromination (forming the 3,5-dibromo analog, Bromoxynil), while nitration requires strict thermal control to prevent runaway exotherms.

This guide advocates a "Nitration-First" strategy. By introducing the nitro group initially, we leverage its deactivating power to prevent over-bromination in the subsequent step, while the strong directing effect of the hydroxyl group ensures exclusive regioselectivity to the 5-position. This route offers superior safety profiles and impurity control compared to alternative "Halogenation-First" pathways.

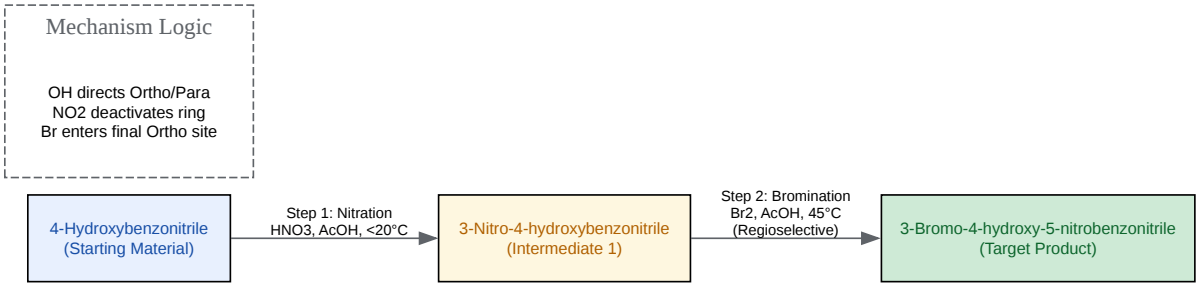
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Key Process Advantages

- Regiocontrol: 100% selectivity for the 3,5-substitution pattern.
- Safety: Stepwise thermal management prevents nitration runaways.
- Scalability: Avoids column chromatography; relies on precipitation and crystallization.

Retrosynthetic Analysis & Reaction Pathway

The synthesis proceeds in two unit operations starting from the commodity chemical 4-hydroxybenzonitrile.



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Figure 1: Retrosynthetic pathway leveraging the directing effects of the phenol group.[1]

Critical Process Parameters (CPPs)

Step 1: Nitration (Electrophilic Aromatic Substitution)

The nitration of electron-rich phenols is highly exothermic. The key to scale-up is dose-controlled addition.

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Parameter	Specification	Rationale
Temperature	15°C – 20°C	Prevents dinitration (picric acid analogs) and oxidative tar formation.
Acid Stoichiometry	1.05 – 1.10 eq.	Slight excess ensures conversion; large excess promotes degradation.
Solvent System	Glacial Acetic Acid	Moderates the reaction rate compared to H_2SO_4; improves solubility.
Quench	Ice/Water (< 5°C)	Maximizes precipitation yield; removes soluble acid impurities.

Step 2: Bromination

The nitro group deactivates the ring, requiring elevated temperatures compared to standard phenol bromination.

Parameter	Specification	Rationale
Bromine Source	Liquid Br_2 or NaBr/$NaBrO_3$	Liquid Br_2 is standard for kg-scale; NaBr/$NaBrO_3$ is "greener" but generates salts.
Temperature	40°C – 50°C	Activation energy required to overcome nitro-deactivation.
Endpoint Control	HPLC Area %	Stop reaction when SM < 0.5% to avoid di-bromo impurities (rare but possible).

Detailed Experimental Protocols

Protocol A: Synthesis of 3-Nitro-4-hydroxybenzonitrile

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Target Scale: 100 g Input

- Setup: Equip a 2 L 3-neck round-bottom flask with a mechanical stirrer, internal temperature probe, and a pressure-equalizing addition funnel. Vent to a caustic scrubber.
- Dissolution: Charge 4-hydroxybenzonitrile (100.0 g, 0.84 mol) and Glacial Acetic Acid (600 mL). Stir until fully dissolved.
- Cooling: Cool the solution to 10°C using an ice/water bath.
- Nitration: Charge Fuming Nitric Acid (90%, 60.0 g, ~0.95 mol) into the addition funnel.
  - Critical: Dilute the HNO_3 with an equal volume of Acetic Acid if viscosity is high.
  - Add dropwise over 60–90 minutes, maintaining internal temperature < 20°C.
- Reaction: Allow to warm to room temperature (25°C) and stir for 2 hours.
  - IPC (In-Process Control): Check HPLC for consumption of starting material.
- Quench & Isolation: Pour the reaction mixture slowly into 2.5 L of ice-cold water with vigorous stirring. A yellow precipitate will form immediately.
- Filtration: Filter the yellow solid. Wash the cake with Cold Water (3 x 300 mL) to remove acid traces.
- Drying: Dry in a vacuum oven at 50°C for 12 hours.
  - Expected Yield: 85–90% (115–125 g).
  - Appearance: Yellow powder.[2]

Protocol B: Synthesis of 3-Bromo-4-hydroxy-5-nitrobenzonitrile

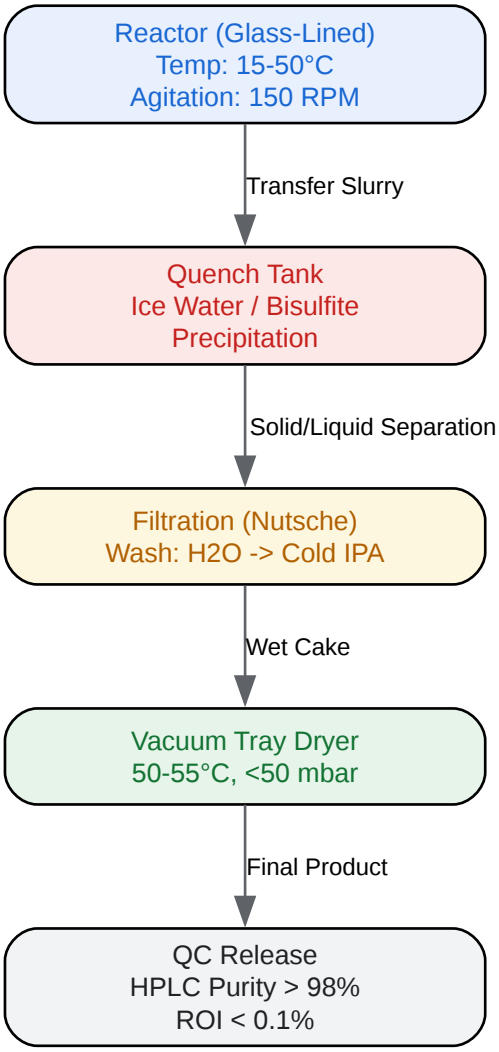
Target Scale: 100 g Input (Intermediate 1)

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- Setup: Equip a 2 L 3-neck flask with a mechanical stirrer, reflux condenser, and addition funnel.
- Dissolution: Charge 3-Nitro-4-hydroxybenzonitrile (100.0 g, 0.61 mol) and Glacial Acetic Acid (800 mL).
  - Note: Solubility may be partial at RT; this is acceptable.
- Bromination: Heat the mixture to 40°C. Add Liquid Bromine (107.0 g, 0.67 mol, 1.1 eq) dropwise over 45 minutes.
  - Safety: Bromine is highly corrosive and volatile. Use Viton tubing.
- Digestion: Increase temperature to 50°C and stir for 3–4 hours. The slurry typically thins as the product forms.
- Quench: Cool to 20°C. Add 20% Aqueous Sodium Bisulfite (200 mL) slowly to quench excess bromine (color change from dark red/orange to yellow).
- Precipitation: Dilute with Water (1.0 L) to force complete precipitation.
- Filtration: Filter the solid. Wash with Water (3 x 400 mL) followed by a minimal Cold Isopropanol (50 mL) displacement wash to remove colored impurities.
- Drying: Dry under vacuum at 55°C.
  - Expected Yield: 80–85% (118–125 g).
  - Purity: >98% (HPLC).

Process Flow Diagram (Unit Operations)

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Figure 2: Unit operation flow for the isolation of the target API intermediate.

Analytical Controls & Specifications

To ensure "Self-Validating" quality, the following analytical markers must be monitored:

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Test	Method	Acceptance Criteria
Assay	HPLC (C18, ACN/H2O + 0.1% H3PO4)	> 98.0% w/w
Regiochemistry	1H NMR (DMSO-d6)	Doublet (d) ~8.0-8.5 ppm (coupling ~2 Hz) indicates meta-protons.
Loss on Drying	Gravimetric	< 0.5%
Inorganic Impurities	Residue on Ignition (ROI)	< 0.1% (Critical for downstream catalysis)

HPLC Method Note: Use a gradient of 10-90% Acetonitrile over 15 minutes. The 3-nitro intermediate elutes earlier than the 3-bromo-5-nitro product due to the lipophilicity of the bromine atom.

Safety & Waste Management (HSE)

- Nitro Compounds: Both the intermediate and product are nitro-aromatics. While not classified as primary explosives, they possess significant decomposition energy. Do not heat dry solids > 100°C.
- Bromine Handling: Liquid bromine causes severe burns. A 10% Sodium Thiosulfate or Bisulfite solution must be available immediately for neutralizing spills.
- Cyanide Risk: Under strongly basic conditions or high thermal stress (>150°C), the nitrile group can hydrolyze or release HCN. Maintain acidic/neutral conditions.
- Waste: Aqueous filtrates contain acetic acid and bromide salts. Neutralize with NaOH to pH 7 before disposal.

References

- Process for the preparation of 3-iodo-4-hydroxy-5-nitrobenzonitrile.
- Process for the eco-friendly preparation of 3,5-dibromo-4-hydroxybenzonitrile.
- 3-Bromo-4-hydroxybenzonitrile (Compound Summary).

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- Source: PubChem CID 75341.
- Context: Physical properties and safety data (GHS H302, H315).[3]
- Link:[Link]

- Synthesis of **3-Bromo-4-hydroxy-5-nitrobenzonitrile** (CAS 1828-58-6).

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